

Performance of Acid Orange 95 in Textile Finishing: A Comparative Guide

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Compound of Interest

Compound Name: Acid Orange 95

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Acid Orange 95, a bis-azo dye, is a widely utilized colorant in the textile industry, particularly for protein fibers such as wool and silk, as well as synthetic polyamides like nylon. Its popularity stems from its vibrant reddish-orange hue and good water solubility, which are advantageous for dyeing processes. This guide provides a comparative analysis of the performance of Acid Orange 95 against other commonly used acid dyes in various textile finishing processes, supported by experimental data. The primary performance indicators evaluated are colorfastness to light, washing, and rubbing, which are critical for determining the durability and quality of dyed textiles.

Comparative Performance Data

The following table summarizes the fastness properties of Acid Orange 95 in comparison to other selected acid dyes on different textile substrates. The data has been compiled from various technical sources, and fastness is rated on a standard 1-5 scale for washing and rubbing (where 5 indicates the best performance) and a 1-8 scale for lightfastness (where 8 is the best).

Dye	Textile Substrate	Lightfastness (ISO 105-B02)	Wash Fastness (ISO 105-C06)	Rubbing Fastness (ISO 105-X12)
Acid Orange 95	Wool	4-5	3-4 (Staining: 5)	Dry: 4-5, Wet: 4-5
Silk	4	3 (Staining: 4-5)	Dry: 4, Wet: 4	
Polyamide	4-5	4 (Staining: 5)	Dry: 4-5, Wet: 4-5	
Acid Red 88	Wool	3-4	3	Dry: 4, Wet: 3-4
Silk	3	3	Dry: 4, Wet: 3	
Polyamide	4	3-4	Dry: 4, Wet: 3-4	
Acid Blue 40	Wool	5	4	Dry: 5, Wet: 4-5
Silk	4-5	3-4	Dry: 4-5, Wet: 4	
Polyamide	5-6	4-5	Dry: 5, Wet: 4-5	
Acid Yellow 36	Wool	2-3	3	Dry: 4-5, Wet: 4
Silk	2	2-3	Dry: 4, Wet: 3-4	
Polyamide	3	3	Dry: 4, Wet: 3-4	

Experimental Protocols

The data presented in this guide is based on standardized testing methodologies to ensure reproducibility and comparability. The following are detailed protocols for the key experiments cited.

Colorfastness to Light (ISO 105-B02)

This test determines the resistance of the color of textiles to the action of an artificial light source representing natural daylight (D65).

- Apparatus: Xenon arc fading lamp tester, Grey Scale for assessing change in color, Blue Wool standards.
- Procedure:
 - A specimen of the dyed textile is mounted on a sample holder and placed in the xenon arc tester.
 - A set of Blue Wool standards (rated 1-8) are exposed simultaneously under the same conditions.
 - The exposure is continued until the contrast between the exposed and unexposed portions of the specimen is equal to grade 4 on the Grey Scale.
 - The lightfastness of the specimen is assessed by comparing the change in its color with that of the Blue Wool standards.

Colorfastness to Washing (ISO 105-C06)

This method simulates the effect of domestic or commercial laundering on the color of textiles.

- Apparatus: Launder-Ometer or similar apparatus for rotating closed containers in a thermostatically controlled water bath, multifibre adjacent fabric, Grey Scale for assessing change in color and staining.
- Procedure:
 - A specimen of the dyed textile is stitched together with a multifibre adjacent fabric.
 - The composite specimen is placed in a stainless-steel container with a specified amount of detergent solution and stainless-steel balls (to simulate mechanical action).
 - The container is sealed and rotated in the Launder-Ometer at a specified temperature (e.g., 40°C, 60°C) for a specific duration (e.g., 30 minutes).
 - After the washing cycle, the specimen is rinsed and dried.

- The change in color of the dyed fabric is assessed using the Grey Scale for Assessing Change in Colour, and the degree of staining on the adjacent multifibre fabric is assessed using the Grey Scale for Assessing Staining.

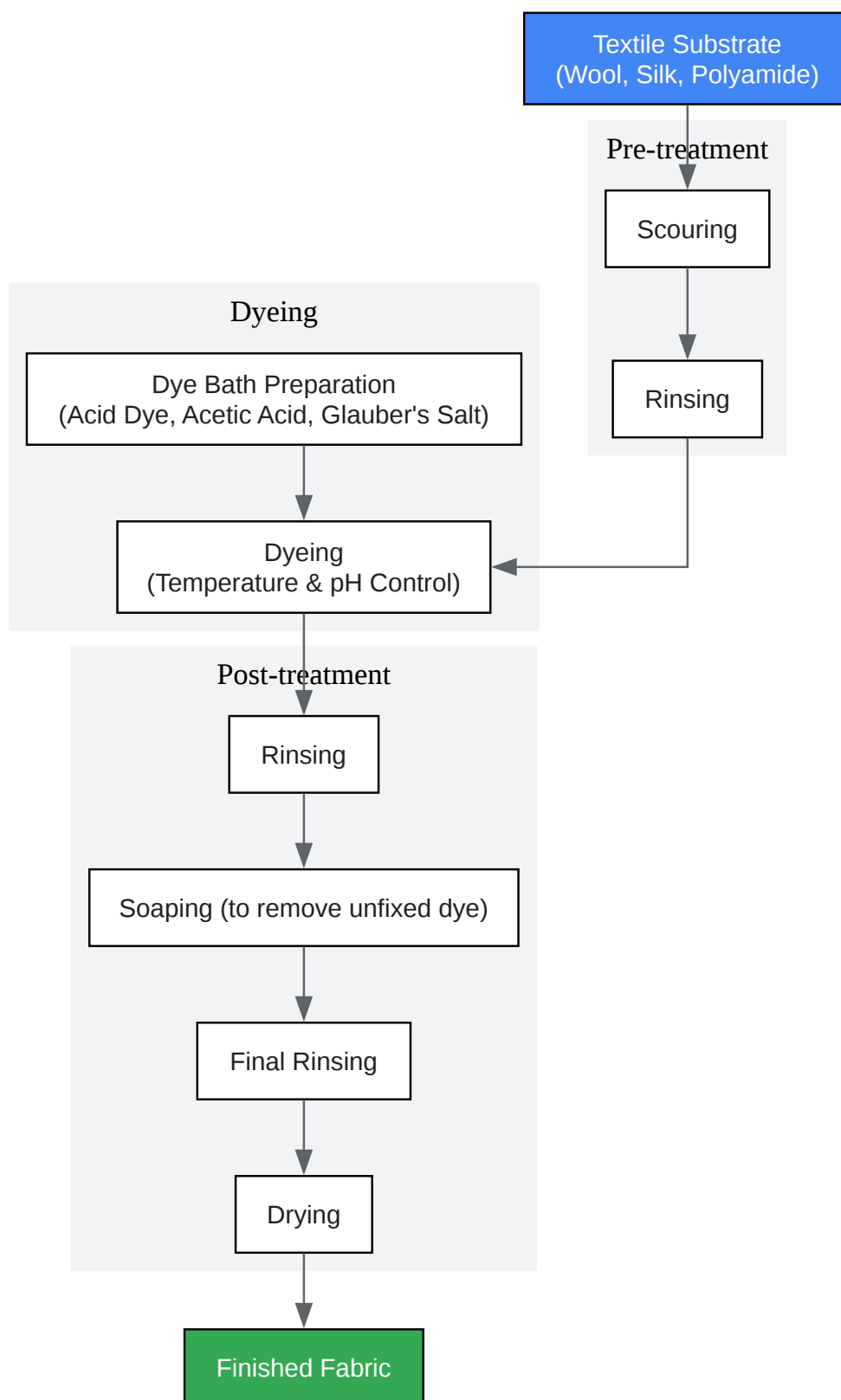
Colorfastness to Rubbing (ISO 105-X12)

This test evaluates the transfer of color from the surface of a colored textile to other surfaces by rubbing.

- Apparatus: Crockmeter, standard white cotton rubbing cloth, Grey Scale for Assessing Staining.
- Procedure:
 - A specimen of the dyed textile is mounted on the base of the Crockmeter.
 - A dry rubbing cloth is fixed to the rubbing finger of the Crockmeter.
 - The rubbing finger is moved back and forth 10 times with a downward force of 9N.
 - The degree of staining on the dry rubbing cloth is assessed using the Grey Scale for Staining.
 - The procedure is repeated with a wet rubbing cloth that has been wetted with distilled water.

Textile Finishing Workflow with Acid Dyes

The following diagram illustrates a typical workflow for applying an acid dye, such as Acid Orange 95, to a protein or polyamide textile substrate.



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Caption: A typical workflow for acid dyeing of textiles.

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